

7-Isocarapanaubine: A Deep Dive into its Discovery and History

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Compound of Interest

Compound Name: 7-Isocarapanaubine

Cat. No.: B170766

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Abstract

7-Isocarapanaubine is a complex indolizine alkaloid belonging to the carapanaubine family of natural products. First identified as an isomer of carapanaubine, its discovery is intrinsically linked to the pioneering work on alkaloids isolated from the bark of the South American tree *Aspidosperma carapanauba*. This technical guide provides a comprehensive overview of the discovery, history, and initial characterization of **7-isocarapanaubine**, presenting available data in a structured format for researchers. Due to the limited specific research on **7-isocarapanaubine** itself, this guide draws heavily from the original literature on its parent compound, carapanaubine, and related alkaloids.

Discovery and History

The story of **7-isocarapanaubine** begins with the investigation of the chemical constituents of *Aspidosperma carapanauba*, a plant species known to be a rich source of structurally diverse alkaloids. In the early 1960s, a seminal study led by B. Gilbert resulted in the isolation and characterization of a new alkaloid named carapanaubine. The findings were published in the *Journal of the American Chemical Society* in 1963.

While the primary focus of this initial research was on carapanaubine, the study also alluded to the presence of isomeric compounds, one of which was later identified as **7-isocarapanaubine**. The initial separation and characterization of these alkaloids were

challenging due to their structural similarity. The primary method of structural elucidation at the time was mass spectrometry, which provided crucial information about the molecular weight and fragmentation patterns of these complex molecules.

Unfortunately, detailed and specific information regarding the independent isolation, structure elucidation, and biological activity of **7-isocarapanaubine** remains scarce in publicly accessible scientific literature. Most of the available information is tied to the initial discovery of the carapanaubine alkaloid family as a whole.

Physicochemical and Spectroscopic Data

Quantitative data for **7-isocarapanaubine** is limited. The following table summarizes the key physicochemical properties, primarily sourced from the PubChem database. It is important to note that much of this data is computed rather than experimentally determined and should be interpreted with caution.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₈ N ₂ O ₆	PubChem
Molecular Weight	428.5 g/mol	PubChem
IUPAC Name	methyl (1S,4aS,5aS,6S,10aS)-5',6'-dimethoxy-1-methyl-2'-oxospiro[1,4a,5,5a,7,8,10,10a-octahydropyrano[3,4-f]indolizine-6,3'-1H-indole]-4-carboxylate	PubChem
CAS Number	17391-09-2	PubChem
Appearance	Not Reported	-
Melting Point	Not Reported	-
Optical Rotation	Not Reported	-
Solubility	Not Reported	-

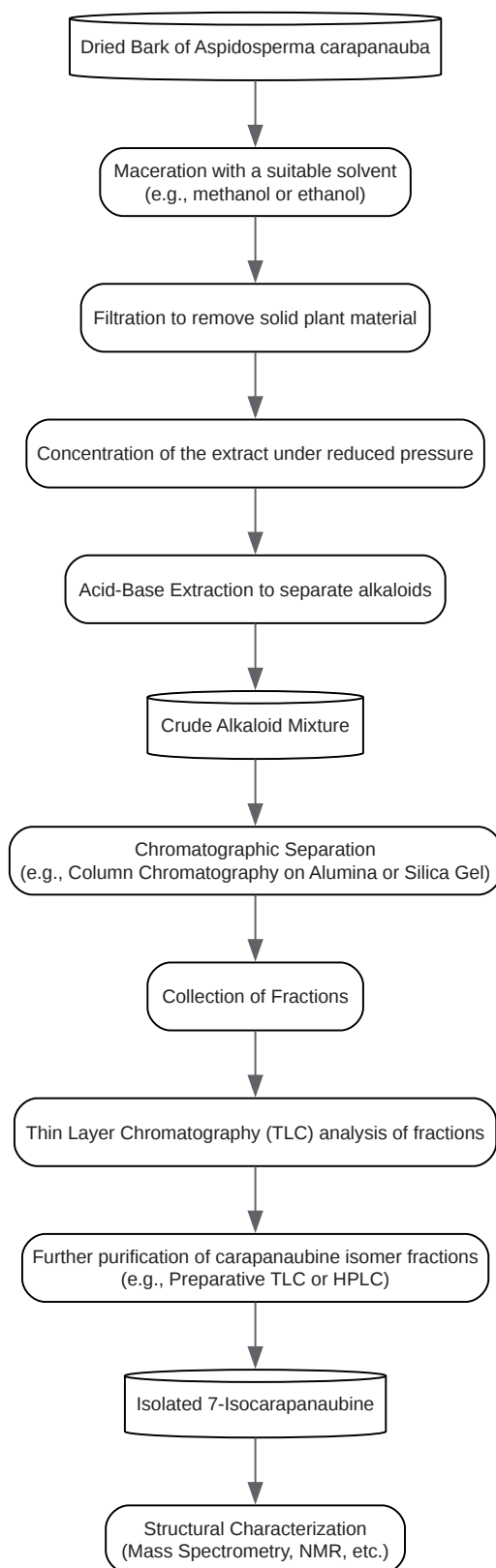
Spectroscopic Data:

Detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, MS) for **7-isocarapanaubine** is not readily available in the searched literature. The initial discovery heavily relied on mass spectrometry for the structural elucidation of the carapanaubine isomers.

Experimental Protocols

Detailed experimental protocols specifically for the isolation of **7-isocarapanaubine** are not available in the reviewed literature. However, based on the general procedures for isolating alkaloids from *Aspidosperma* species, a likely workflow can be inferred.

Hypothetical Isolation Workflow



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Caption: A generalized workflow for the isolation of alkaloids from *Aspidosperma* species.

Synthesis and Biological Activity

Total Synthesis

To date, a specific total synthesis for **7-isocarapanaubine** has not been reported in the scientific literature. The complex polycyclic structure, featuring multiple stereocenters, presents a significant synthetic challenge. Synthetic efforts in this area have generally focused on other related, more biologically active alkaloids.

Biological Activity

There is a lack of specific studies on the biological activity of **7-isocarapanaubine**. The broader class of alkaloids from *Aspidosperma* species has been investigated for a range of pharmacological activities, but data for this particular isomer is not available.

Future Directions

The study of **7-isocarapanaubine** presents several opportunities for future research. A primary focus should be on its definitive isolation and complete spectroscopic characterization to confirm its structure and stereochemistry. Subsequently, a total synthesis would not only provide access to larger quantities of the material for biological screening but also confirm the proposed structure. Finally, a thorough investigation of its pharmacological properties is warranted, given the diverse bioactivities observed in other *Aspidosperma* alkaloids.

Conclusion

7-Isocarapanaubine remains an enigmatic member of the carapanaubine family of alkaloids. While its existence was noted during the initial discovery of carapanaubine from *Aspidosperma carapanauba*, a detailed scientific exploration of this specific isomer is conspicuously absent from the available literature. This guide has synthesized the limited available information and provided a framework based on related compounds. Further research is essential to fully elucidate the chemical and biological profile of this intriguing natural product.

- To cite this document: BenchChem. [7-Isocarapanaubine: A Deep Dive into its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b170766#discovery-and-history-of-7-isocarapanaubine\]](https://www.benchchem.com/product/b170766#discovery-and-history-of-7-isocarapanaubine)

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